

Pharmacological properties of Lobetyolinin

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Compound of Interest

Compound Name: Lobetyolinin

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[2] A review on the phytochemistry and pharmacology of the genus Codonopsis - ScienceDirect (2022-03-01) Lobetyolin has been reported to have anti-inflammatory, anti-oxidant, anti-tumor, anti-viral, immunoregulatory, and estrogenic properties. It has also shown to improve sexual function (Gao et al., 2018). In addition, lobetyolin has demonstrated protective effects against ethanol-induced gastric mucosal injury (Gao et al., 2018). ... (2022-03-01) The main chemical constituents of the genus Codonopsis are polyacetylenes, phenylpropanoids, alkaloids, triterpenoids, and polysaccharides. The pharmacological studies on the genus Codonopsis have revealed that it has anti-tumor, anti-aging, anti-oxidant, and immunomodulatory activities. ... (2022-03-01) The main chemical constituents of the genus Codonopsis are polyacetylenes, phenylpropanoids, alkaloids, triterpenoids, and polysaccharides. ... (2022-03-01) The main chemical constituents of the genus Codonopsis are polyacetylenes, phenylpropanoids, alkaloids, triterpenoids, and polysaccharides. The pharmacological studies on the genus Codonopsis have revealed that it has anti-tumor, anti-aging, anti-oxidant, and immunomodulatory activities. This review summarizes the research progress on the phytochemistry and pharmacology of the genus Codonopsis, and provides a reference for the further development and utilization of this genus. ... (2022-03-01) The main chemical constituents of the genus Codonopsis are polyacetylenes, phenylpropanoids, alkaloids, triterpenoids, and polysaccharides. The pharmacological studies on the genus Codonopsis have revealed that it has anti-tumor, anti-aging, anti-oxidant, and immunomodulatory activities. This review summarizes the research progress on the phytochemistry and pharmacology of the genus Codonopsis, and provides a reference for the further development and utilization of this genus. 3... https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGg9s8yJ6b9zB184-fV610mFf06_8jQj54J_y9tL21w4QcE7-uT8u3-

Introduction

Lobetyolinin is a bioactive compound belonging to the polyacetylene glycoside family, found in various medicinal plants, most notably *Codonopsis pilosula* (Radix Codonopsis or Dangshen). [4][5][6][7] Traditionally used in Chinese medicine to tonify the spleen and lung Qi, modern research has begun to uncover the molecular basis for its therapeutic effects, particularly in the realm of oncology. [4][5][6][7][8] This guide aims to consolidate the existing scientific literature on **Lobetyolinin**, presenting its pharmacological properties in a structured and accessible format for researchers and drug development professionals.

Pharmacological Properties

Lobetyolinin exhibits a range of pharmacological activities, including anti-inflammatory, antioxidant, neuroprotective, and cardioprotective effects. [2][9][10] However, its most extensively studied property is its anticancer activity. [4][5][6][7][8]

Anticancer Activity

Lobetyolinin has demonstrated efficacy against several types of cancer, with a notable focus on gastric and colon cancer. [4][6][7] Its anticancer effects are primarily attributed to the induction of apoptosis and inhibition of tumor growth. [4][6][7]

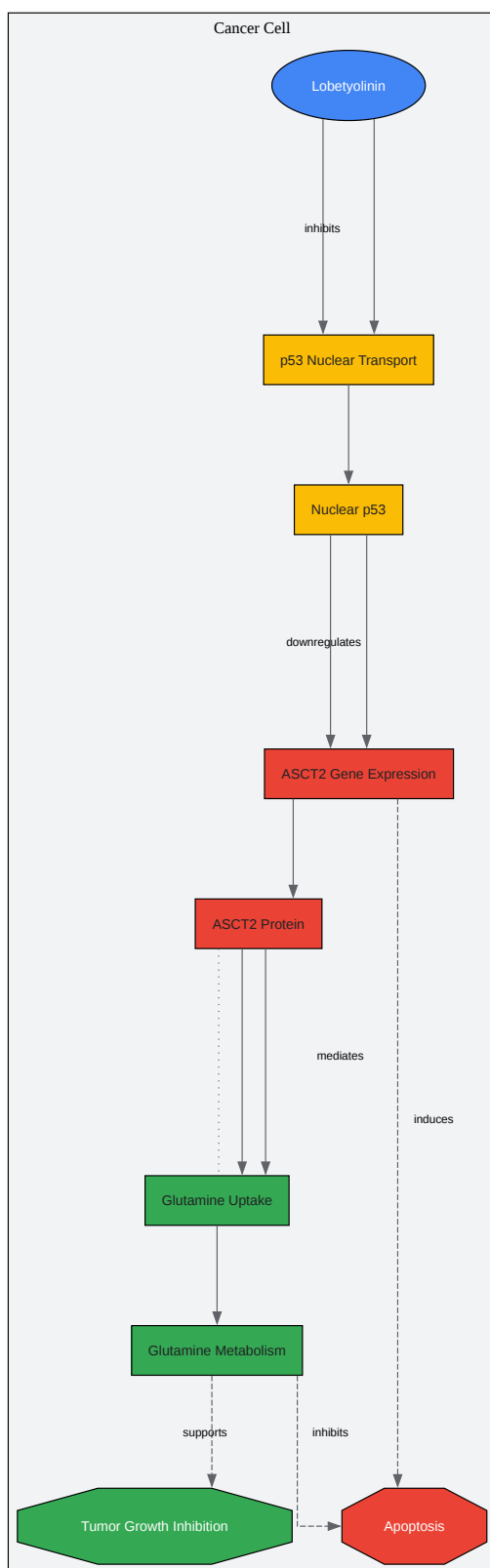
Mechanism of Action:

The primary anticancer mechanism of **Lobetyolinin** involves the downregulation of glutamine metabolism. [4][6][7][11] It achieves this by significantly reducing both the mRNA and protein expression of the amino acid transporter ASCT2 (Alanine-Serine-Cysteine Transporter 2). [4][6][7][11] ASCT2 is often overexpressed in cancer cells to meet their high demand for glutamine, an essential nutrient for proliferation. [4][6] By inhibiting ASCT2, **Lobetyolinin** effectively starves cancer cells of this vital resource, leading to apoptosis and a reduction in tumor growth. [4][6]

The regulation of ASCT2 by **Lobetyolinin** appears to be dependent on the tumor suppressor protein p53. [4][6][12] **Lobetyolinin** has been shown to block the transport of p53 to the nucleus, thereby modulating the expression of genes involved in glutamine metabolism and apoptosis. [4][6][12]

Furthermore, **Lobetyolinin** has been implicated in the modulation of several key signaling pathways, including the MAPK, NF- κ B, and PI3K/Akt pathways, which are crucial for cell survival, proliferation, and inflammation.[\[4\]](#)[\[9\]](#)[\[13\]](#)

Signaling Pathway of **Lobetyolinin**'s Anticancer Activity



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Caption: **Lobetyolinin** inhibits p53 nuclear transport, leading to ASCT2 downregulation and apoptosis.

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies on **Lobetyolinin**.

Table 1: In Vitro Cytotoxicity of **Lobetyolinin**

Cell Line	Cancer Type	IC50 (µM)	Reference
PC-3	Prostate Cancer	5.73	[14]
HCT116	Colon Cancer	10-40 (dose-dependent reduction in proliferation)	[4][6]
MSTO-211H	Lung Cancer	Not explicitly stated, but lobetyol IC50 was 11.7 µM	[4]
NCI-H292	Lung Cancer	Not explicitly stated, but lobetyol IC50 was 9.6 µM	[4]
MKN45	Gastric Cancer	Not explicitly stated, but lobetyol inhibited growth	[4][6]

Table 2: In Vivo Efficacy of **Lobetyolinin**

Animal Model	Cancer Type	Dosage	Effect	Reference
Nude mice with HCT116 xenografts	Colon Cancer	10, 20, 40 mg/kg (i.p.) for two weeks	Significant reduction in tumor volume	[4] [14]
Nude mice with MKN45 xenografts	Gastric Cancer	10 mg/kg (s.c.) once per day for 30 days	Suppression of tumor growth	[4] [6] [14]

Table 3: Pharmacokinetic Parameters of **Lobetyolinin** in Rats

Parameter	Value (Pure Lobetyolinin)	Value (Codonopsis pilosula extract)	Reference
Tmax (h)	No significant difference	No significant difference	[15]
Cmax (ng/mL)	No significant difference	No significant difference	[15]
t1/2 (h)	Statistically different	Statistically different	[15]
AUC (0-∞) (ng·h/mL)	253.8 ± 192.6	Statistically different	[15] [16]
Bioavailability (%)	3.90	6.97	[15]

Experimental Protocols

This section provides an overview of the methodologies used in key experiments cited in this guide.

In Vitro Cell Proliferation Assay

Objective: To determine the cytotoxic effect of **Lobetyolinin** on cancer cells.

Protocol:

- Cell Culture: Cancer cell lines (e.g., HCT116, PC-3) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- Treatment: Cells are seeded in 96-well plates and treated with various concentrations of **Lobetyolinin** (e.g., 5, 10, 15, 20, 25, 30 μ M) for a specified period (e.g., 24, 48, 72 hours).
[14]
- Viability Assessment: Cell viability is assessed using methods such as the MTT assay or by direct cell counting.
- Data Analysis: The IC50 value, the concentration of **Lobetyolinin** that inhibits 50% of cell growth, is calculated from the dose-response curve.

Experimental Workflow for In Vitro Cytotoxicity Assay



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Caption: Workflow for determining the in vitro cytotoxicity of **Lobetyolinin**.

In Vivo Tumor Xenograft Model

Objective: To evaluate the antitumor efficacy of **Lobetyolinin** in a living organism.

Protocol:

- Animal Model: Immunocompromised mice (e.g., nude mice) are used.
- Tumor Implantation: Cancer cells (e.g., MKN-45) are injected subcutaneously into the flank of the mice.[14]
- Treatment: Once tumors reach a palpable size, mice are randomly assigned to treatment and control groups. The treatment group receives daily intraperitoneal or subcutaneous injections of **Lobetyolinin** (e.g., 10, 20, 40 mg/kg) for a specified duration (e.g., two to four weeks).[4][14] The control group receives a vehicle control.

- Tumor Measurement: Tumor volume is measured regularly (e.g., every five days) using calipers.[14]
- Endpoint: At the end of the study, mice are euthanized, and tumors are excised, weighed, and may be used for further analysis (e.g., immunohistochemistry).

Pharmacokinetic Study in Rats

Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) properties of **Lobetyolinin**.

Protocol:

- Animal Model: Male Sprague-Dawley rats are commonly used.
- Administration: A single dose of pure **Lobetyolinin** or a *Codonopsis pilosula* extract containing **Lobetyolinin** is administered orally or intravenously.
- Blood Sampling: Blood samples are collected at various time points post-administration.
- Plasma Analysis: Plasma is separated, and the concentration of **Lobetyolinin** is determined using a validated analytical method, such as ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS).[15]
- Data Analysis: Pharmacokinetic parameters such as T_{max} , C_{max} , $t_{1/2}$, and AUC are calculated from the plasma concentration-time profile.

Conclusion and Future Directions

Lobetyolinin has emerged as a promising natural product with significant anticancer potential. Its unique mechanism of action, centered on the inhibition of glutamine metabolism via ASCT2 downregulation, presents a novel therapeutic strategy. The quantitative data from preclinical studies are encouraging, though further investigation is warranted.

Future research should focus on:

- Elucidating the detailed molecular interactions between **Lobetyolinin** and its targets.

- Conducting more extensive preclinical studies in a wider range of cancer models.
- Optimizing its pharmacokinetic properties to improve bioavailability.
- Exploring its potential in combination therapies with existing anticancer agents.

While no clinical trials on **Lobetyolinin** are currently listed, the compelling preclinical evidence suggests that it is a strong candidate for further development as a novel anticancer therapeutic.

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